

Personal protective equipment for handling 7-Methyluric acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Methyluric acid

Cat. No.: B028108

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Essential Safety and Handling Guide for 7-Methyluric Acid

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **7-Methyluric acid**, including detailed operational and disposal plans.

Chemical and Physical Properties

A summary of the key quantitative data for **7-Methyluric acid** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C6H6N4O3	[1][2]
Molecular Weight	182.1 g/mol	[1][2]
Appearance	Crystalline solid	[1]
Purity	≥98%	[1]
Solubility in DMSO	Approx. 20 mg/ml	[1]
Solubility in Dimethyl Formamide	Approx. 5 mg/ml	[1]
Solubility in 1:1 DMSO:PBS (pH 7.2)	Approx. 0.5 mg/ml	[1]
Storage Temperature	-20°C	[1]
Stability	≥ 4 years	[1][2]

Operational Plan: Handling 7-Methyluric Acid

1. Personal Protective Equipment (PPE)

When handling **7-Methyluric acid**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- **Body Protection:** A standard laboratory coat must be worn at all times.
- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile gloves). Gloves should be inspected before use and changed immediately if contaminated.
- **Eye and Face Protection:** Safety goggles with side protection are required to prevent eye contact.[3]
- **Respiratory Protection:** In situations where dust formation is likely, a particulate filter respirator (e.g., N95 or P1) should be used.[3][4]

2. Step-by-Step Handling Procedures

Follow these procedural steps for the safe handling of **7-Methyluric acid**:

- Preparation: Before handling, ensure the work area is clean and uncluttered. All necessary equipment, including PPE, should be readily available.
- Weighing and Transfer:
 - Conduct all manipulations of solid **7-Methyluric acid** within a chemical fume hood to control dust.
 - Use a tared container to accurately weigh the desired amount of the compound, minimizing the need for multiple transfers.
- Solution Preparation:
 - When dissolving **7-Methyluric acid**, add the solid to the solvent slowly to prevent splashing.
 - For aqueous solutions, it is recommended to first dissolve the compound in DMSO and then dilute with the aqueous buffer.^[1] Aqueous solutions should not be stored for more than one day.^[1]
- Post-Handling:
 - After handling, thoroughly wash hands and any exposed skin with soap and water.^[1]
 - Clean all equipment and the work surface to prevent cross-contamination.

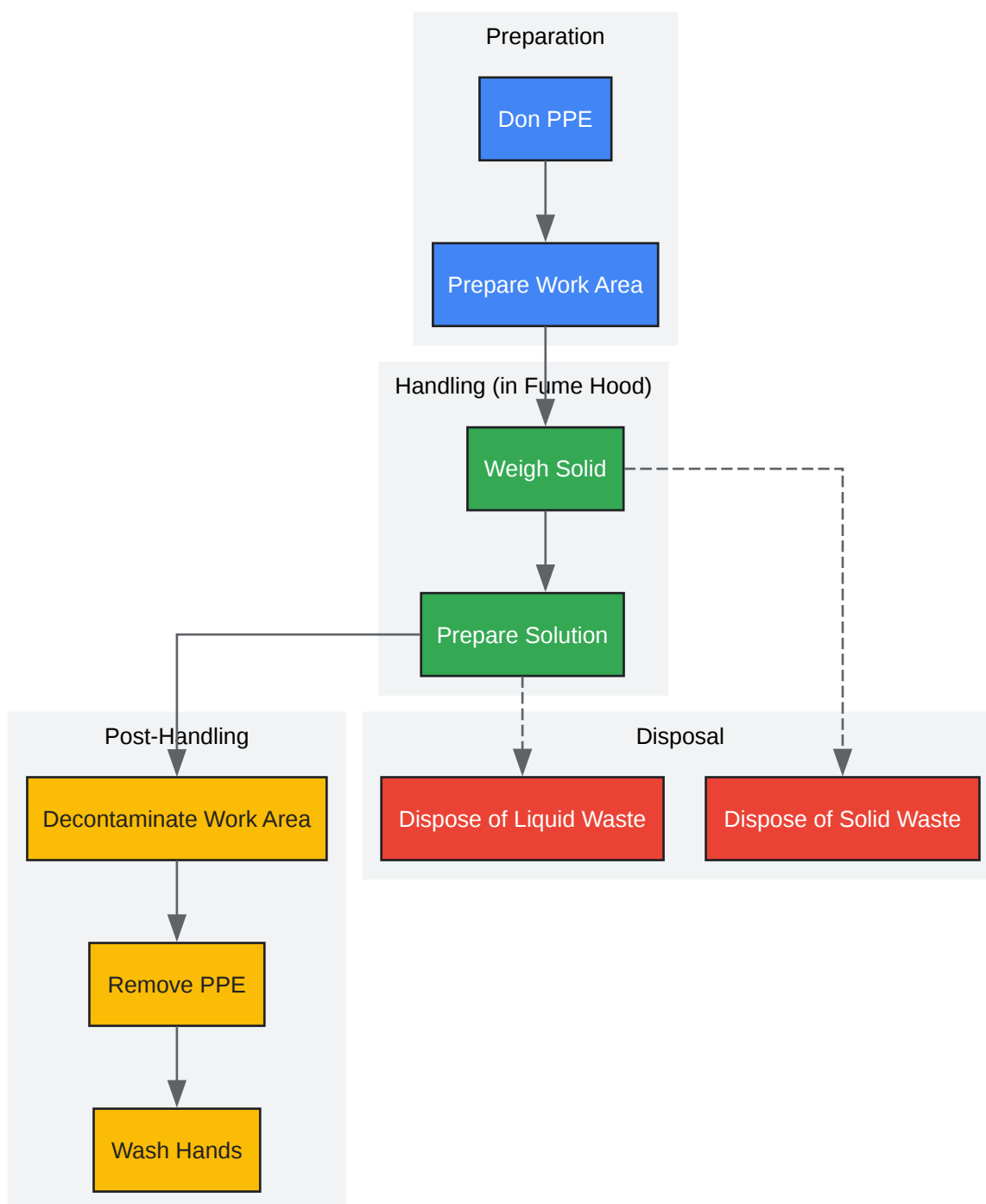
Disposal Plan

All waste materials containing **7-Methyluric acid** must be disposed of in accordance with local, state, and federal regulations.

- Solid Waste: Collect solid **7-Methyluric acid** waste and any contaminated materials (e.g., weigh boats, contaminated gloves) in a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Dispose of solutions containing **7-Methyluric acid** in a designated, labeled container for hazardous chemical waste. Do not pour down the drain.^[4]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **7-Methyluric acid**, from initial preparation to final disposal.



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Figure 1. Safe handling workflow for **7-Methyluric acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 7-Methyluric acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b028108#personal-protective-equipment-for-handling-7-methyluric-acid>]

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Phone: (601) 213-4426

Email: info@benchchem.com